

# 2-Iodo-4-nitroaniline melting point and boiling point

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## Compound of Interest

Compound Name: 2-Iodo-4-nitroaniline

Cat. No.: B1222051

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An In-depth Technical Guide to the Physicochemical Properties of **2-Iodo-4-nitroaniline**

For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the physicochemical properties of chemical compounds is fundamental. This guide provides a detailed overview of the melting and boiling points of **2-Iodo-4-nitroaniline**, including experimental protocols for their determination.

## Physicochemical Data of 2-Iodo-4-nitroaniline

Quantitative data for **2-Iodo-4-nitroaniline** is summarized in the table below for ease of reference and comparison.

| Property          | Value                       | Source    |
|-------------------|-----------------------------|-----------|
| Melting Point     | 105-109 °C                  | [1][2][3] |
| Boiling Point     | 377.6 ± 27.0 °C (Predicted) | [1]       |
| Molecular Formula | C6H5IN2O2                   | [1][4]    |
| Molecular Weight  | 264.02 g/mol                | [1][4]    |
| CAS Number        | 6293-83-0                   | [1][2]    |
| Appearance        | Yellow Solid                | [1]       |
| Solubility        | Methanol                    | [1]       |

## Experimental Protocols

The determination of melting and boiling points are crucial for the characterization and purity assessment of chemical compounds.<sup>[5]</sup>

### Melting Point Determination (Capillary Method)

The capillary method is a common and straightforward technique for determining the melting point of a solid organic compound.<sup>[6]</sup>

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature at which the solid transforms into a liquid is observed and recorded.<sup>[6]</sup> Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depression and broadening of the melting point range.

Procedure:

- **Sample Preparation:** Ensure the **2-Iodo-4-nitroaniline** sample is completely dry and finely powdered.<sup>[6]</sup>
- **Capillary Tube Packing:** A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample to a height of 2-4 mm.<sup>[7]</sup>
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, such as a DigiMelt unit or a Thiele tube.<sup>[8]</sup>
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to about 1-2°C per minute to allow for accurate observation.<sup>[7]</sup>
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a liquid is recorded as the end of the melting range.<sup>[7]</sup>

### Boiling Point Determination (Micro-Reflux Method)

For determining the boiling point of a liquid, especially when only a small sample is available, the micro-reflux method is suitable.

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. At this temperature, the liquid and vapor phases are in equilibrium.

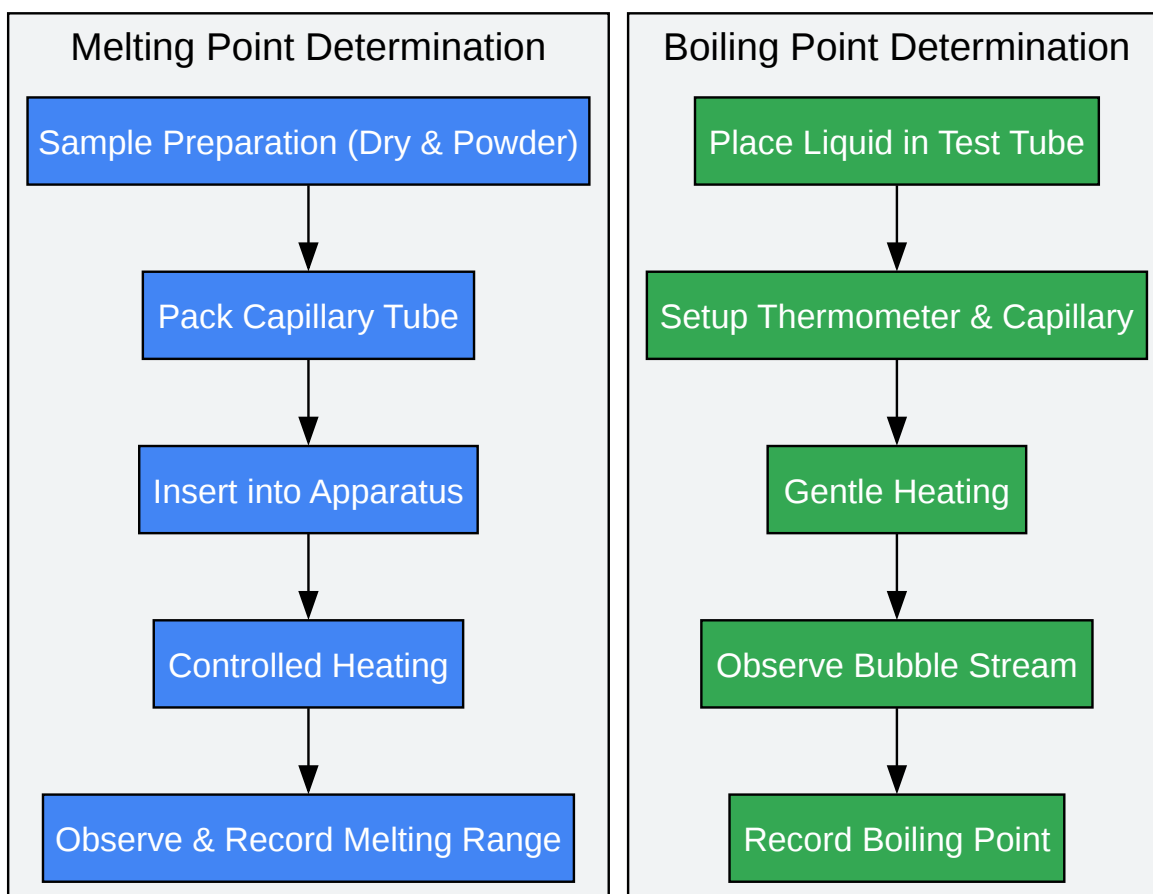
**Procedure:**

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a test tube.<sup>[9]</sup>
- **Apparatus Setup:** A thermometer is positioned in the test tube with the bulb just above the liquid surface to measure the vapor temperature. An inverted capillary tube (sealed at the top) is also placed in the liquid. The apparatus is gently heated.
- **Heating and Observation:** As the liquid is heated, a stream of bubbles will emerge from the inverted capillary tube.<sup>[9]</sup> The heating is then stopped.
- **Recording:** The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.<sup>[9]</sup>

## Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the determination of the physicochemical properties discussed.

## Workflow for Physicochemical Property Determination



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Caption: Experimental workflows for determining melting and boiling points.

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